

Leucomycin A9 CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Leucomycin A9*

Cat. No.: *B1236839*

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Leucomycin A9: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Leucomycin A9**, a macrolide antibiotic. It covers its chemical identity, physicochemical properties, biological activity, and mechanism of action, with a focus on providing practical information for research and development.

Chemical Identity and Identifiers

Leucomycin A9 is a member of the leucomycin complex, a group of 16-membered macrolide antibiotics produced by *Streptomyces kitasatoensis*.^{[1][2][3]} It is also known by the synonym Turimycin H2.^[4] The definitive identification of **Leucomycin A9** is established by its unique CAS number and a range of other chemical identifiers.

A comprehensive list of these identifiers is provided in the table below to facilitate accurate substance recognition and cross-referencing in research and regulatory documentation.

Identifier	Value	Source(s)
CAS Number	18361-49-4	[1][4]
Molecular Formula	C37H61NO14	[4][5]
Molecular Weight	743.88 g/mol	[4][5]
IUPAC Name	[(2S,3S,4R,6S)-6- [(2R,3S,4R,5R,6S)-6- [[[(4R,5S,6S,7R,9R,10R,11E,1 3E,16R)-4,10-dihydroxy-5- methoxy-9,16-dimethyl-2-oxo- 7-(2-oxoethyl)-1- oxacyclohexadeca-11,13-dien- 6-yl]oxy]-4-(dimethylamino)-5- hydroxy-2-methyloxan-3- yl]oxy-4-hydroxy-2,4- dimethyloxan-3-yl] acetate	[4]
InChI	InChI=1S/C37H61NO14/c1- 20-17-25(15-16-39)33(34(46- 9)27(42)18-28(43)47-21(2)13- 11-10-12-14-26(20)41)52-36- 31(44)30(38(7)8)32(22(3)49- 36)51-29-19- 37(6,45)35(23(4)48-29)50- 24(5)40/h10-12,14,16,20- 23,25-27,29-36,41-42,44- 45H,13,15,17-19H2,1- 9H3/b11-10+,14- 12+/t20-,21-,22-,23+,25+,26+, 27-,29+,30-,31-,32-,33+,34+,3 5+,36+,37-/m1/s1	[5][6]
InChIKey	LOJFCOBMHWVESZ- MXYURFFASA-N	[5]
SMILES	C[C@@H]1C/C=C/C=C/-- INVALID-LINK-- O1)O)OC)O[C@H]2--INVALID-	[1][6]

LINK--C)O[C@H]3C--INVALID-
LINK--C)OC(=O)C)
(C)O)N(C)C)O)CC=O)C">C@
@HO

Synonyms

Turimycin H2

[\[4\]](#)

Physicochemical Properties

The physicochemical properties of **Leucomycin A9** are crucial for its formulation, delivery, and pharmacokinetic profile. While specific experimental data for some properties of **Leucomycin A9** are not widely published, information for the closely related leucomycin complex provides valuable insights.

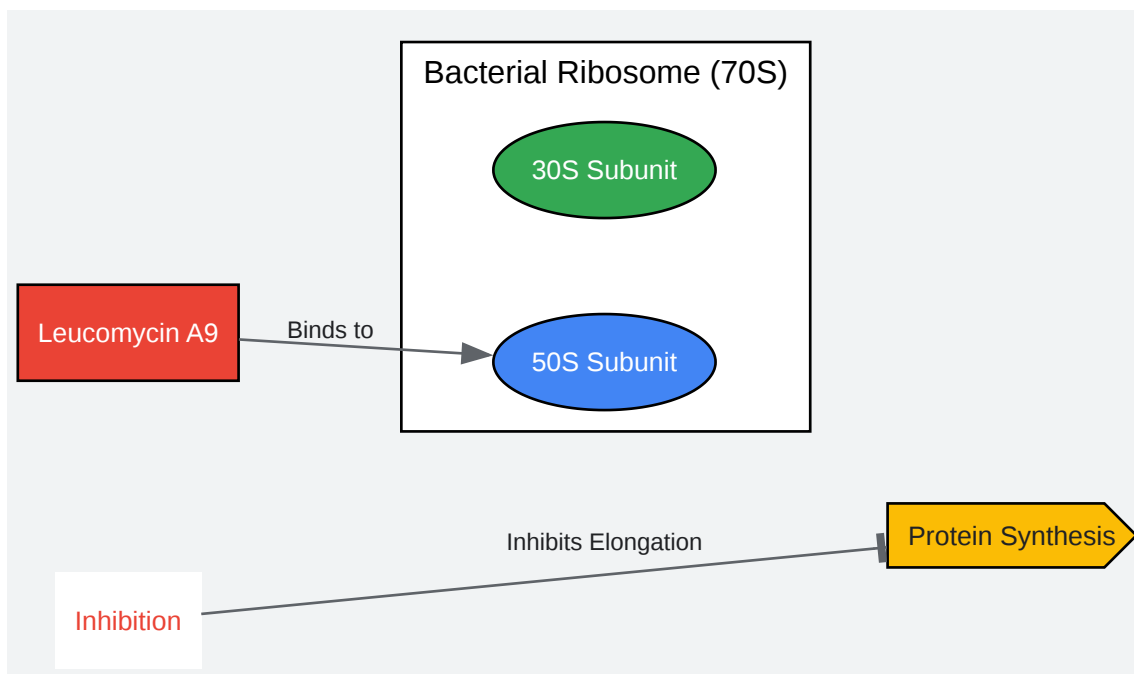
Property	Value	Source(s)
Solubility	Soluble in ethanol, methanol, Dimethylformamide (DMF), and Dimethyl sulfoxide (DMSO). Limited water solubility.	[2]
Storage	Store at -20°C.	[7]

Biological Activity and Mechanism of Action

Leucomycin A9 exhibits potent antibacterial activity, primarily against Gram-positive bacteria. [\[1\]](#) Like other macrolide antibiotics, its mechanism of action involves the inhibition of bacterial protein synthesis.

Macrolides, including **Leucomycin A9**, bind to the 50S subunit of the bacterial ribosome. This binding event interferes with the process of translation, ultimately halting the synthesis of essential proteins and thereby inhibiting bacterial growth.

The following diagram illustrates the generalized mechanism of action for macrolide antibiotics, including **Leucomycin A9**, at the bacterial ribosome.



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Caption: Mechanism of action of **Leucomycin A9**.

Experimental Protocols

While specific, detailed experimental protocols for **Leucomycin A9** are not readily available in the public domain, standard methodologies for macrolide antibiotics can be adapted. The following provides a general framework for assessing the antibacterial activity of **Leucomycin A9**.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **Leucomycin A9** against various bacterial strains can be determined using the broth microdilution method according to the guidelines provided by the Clinical and Laboratory Standards Institute (CLSI).

Materials:

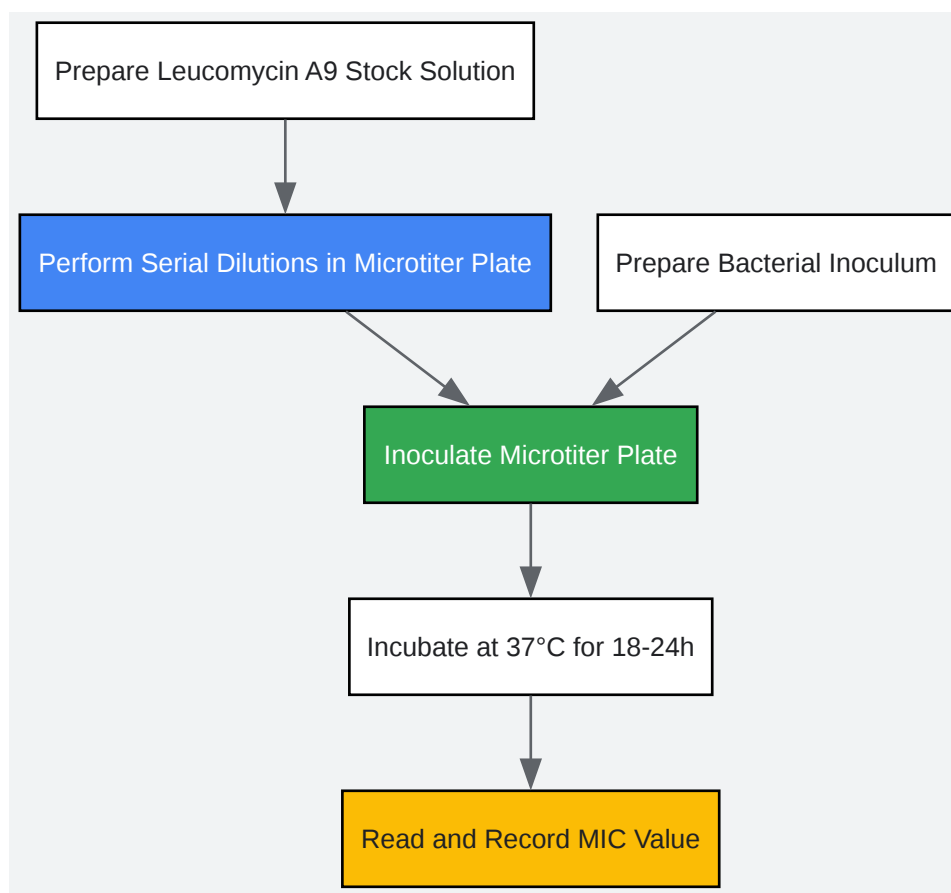
- **Leucomycin A9** reference standard
- Appropriate bacterial strains (e.g., *Staphylococcus aureus*, *Streptococcus pneumoniae*)

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- 96-well microtiter plates
- Spectrophotometer or microplate reader

Procedure:

- Preparation of **Leucomycin A9** Stock Solution: Prepare a stock solution of **Leucomycin A9** in a suitable solvent such as DMSO.
- Serial Dilutions: Perform serial two-fold dilutions of the **Leucomycin A9** stock solution in CAMHB in the 96-well microtiter plates to achieve a range of desired concentrations.
- Bacterial Inoculum Preparation: Prepare a bacterial inoculum suspension equivalent to a 0.5 McFarland standard. Dilute this suspension to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in each well.
- Inoculation: Inoculate each well of the microtiter plate with the bacterial suspension. Include a positive control (bacteria with no antibiotic) and a negative control (broth only).
- Incubation: Incubate the plates at 35-37°C for 18-24 hours.
- Determination of MIC: The MIC is the lowest concentration of **Leucomycin A9** that completely inhibits visible growth of the bacteria.

The following workflow diagram outlines the key steps in determining the Minimum Inhibitory Concentration (MIC) of **Leucomycin A9**.



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Caption: Workflow for MIC determination.

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